

Application Notes and Protocols: PNU-176798

Stock Solutions

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Compound of Interest

Compound Name: PNU-176798

Cat. No.: B10801108

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Audience: Researchers, scientists, and drug development professionals.

Introduction

PNU-176798 is an oxazolidinone antimicrobial agent that inhibits bacterial protein synthesis.[1]
[2] Accurate and consistent preparation of stock solutions is critical for reliable experimental outcomes in microbiological and pharmacological studies. These application notes provide detailed protocols for the preparation, storage, and handling of **PNU-176798** stock solutions to ensure their stability and efficacy for in vitro and in vivo research.

Chemical Properties and Solubility

A comprehensive understanding of the physicochemical properties of **PNU-176798** is essential for the proper preparation of stock solutions. The key properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₃ FN ₄ O ₃ S	[2]
Molecular Weight	360.36 g/mol	[2][3]
CAS Number	428861-91-0	[2][3]
Appearance	Crystalline solid	N/A
Solubility	Soluble in DMSO (10 mM)	[2][3]

Experimental Protocols

- **PNU-176798** powder
- Dimethyl sulfoxide (DMSO), anhydrous, cell culture grade
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

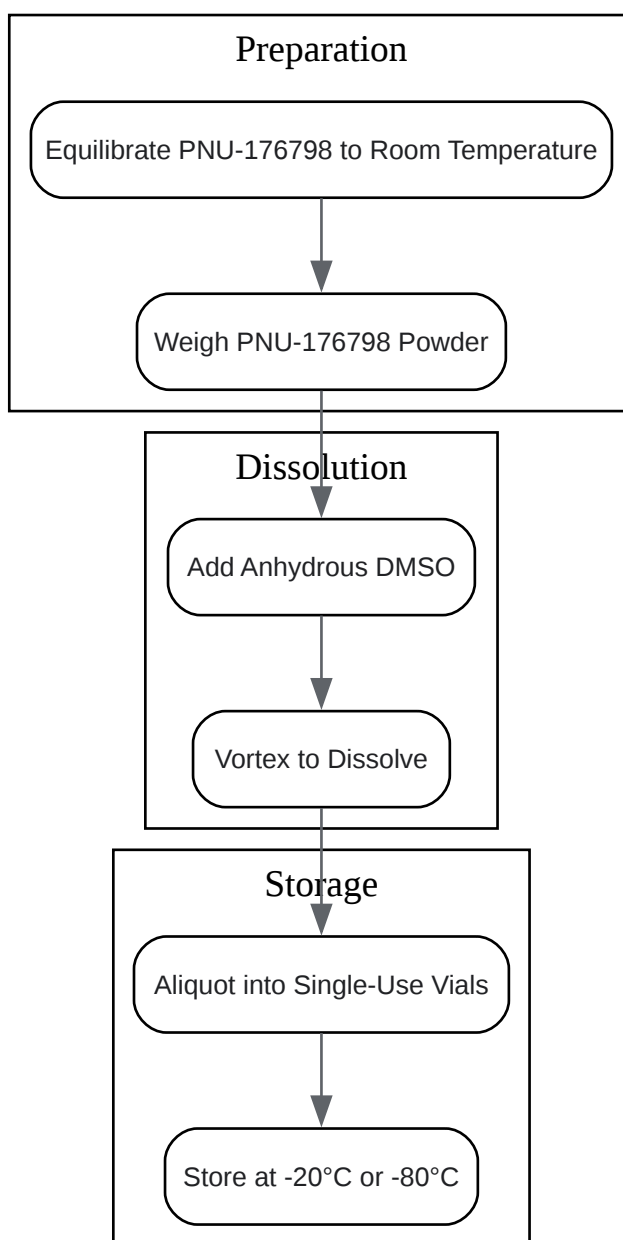
This protocol describes the preparation of a 10 mM stock solution of **PNU-176798** in DMSO.

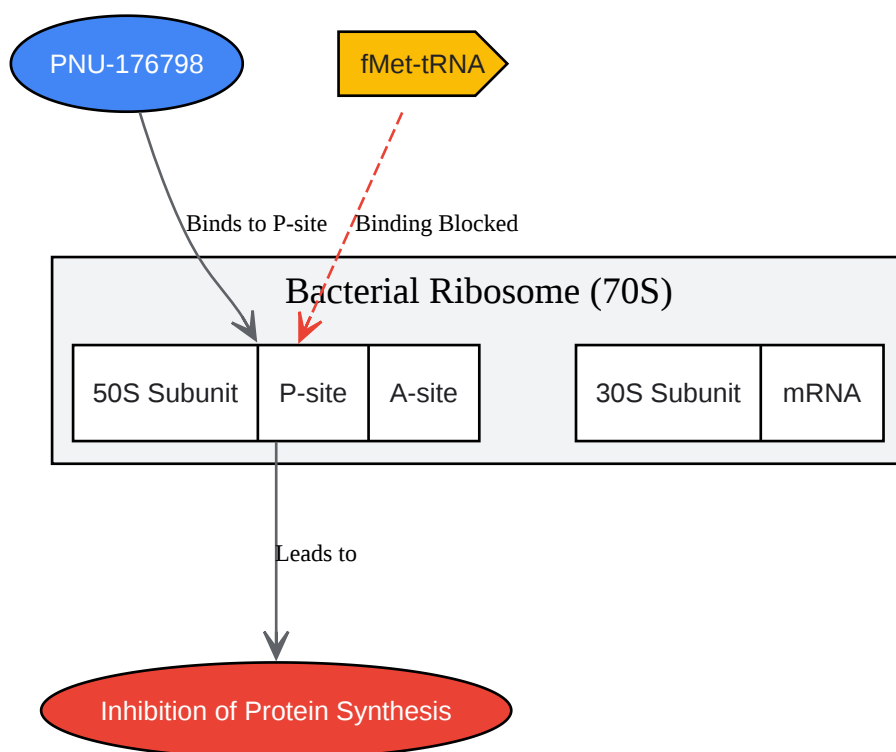
- Pre-weighing Preparation: Allow the **PNU-176798** powder to equilibrate to room temperature before opening the vial to prevent condensation of moisture.
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **PNU-176798** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.60 mg of **PNU-176798**.
 - Calculation:
 - $\text{Volume (L)} \times \text{Concentration (mol/L)} = \text{Moles}$

- $0.001\text{ L} \times 0.01\text{ mol/L} = 0.00001\text{ mol}$
- $\text{Moles} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
- $0.00001\text{ mol} \times 360.36\text{ g/mol} = 0.0036\text{ g} = 3.60\text{ mg}$
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the **PNU-176798** powder. For a 10 mM solution from 3.60 mg of powder, add 1 mL of DMSO.
- **Mixing:** Tightly cap the tube and vortex thoroughly until the compound is completely dissolved. Gentle warming to 37°C and sonication in an ultrasonic bath can aid in dissolution if necessary.[\[3\]](#)
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile cryovials.[\[3\]](#)
- **Storage Conditions:** Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[3\]](#)

Visualization of Experimental Workflow and Mechanism of Action

The following diagram outlines the key steps for preparing a **PNU-176798** stock solution.





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